

# Technical Guide: Physicochemical Properties of N,N-Dimethylacetamide-d9

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## Compound of Interest

Compound Name: *N,N-Dimethylacetamide-d9*

Cat. No.: B108396

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the key physicochemical properties of **N,N-Dimethylacetamide-d9** (DMAc-d9), a deuterated analog of N,N-Dimethylacetamide. This document outlines its molecular weight and density, and provides standardized experimental protocols for their determination, which are crucial for its application in research and drug development.

## Core Physicochemical Data

The following table summarizes the key quantitative properties of **N,N-Dimethylacetamide-d9**.

Property	Value	Units	Temperature (°C)
Molecular Weight	96.18	g/mol	N/A
Density	1.033	g/mL	25

## Experimental Protocols

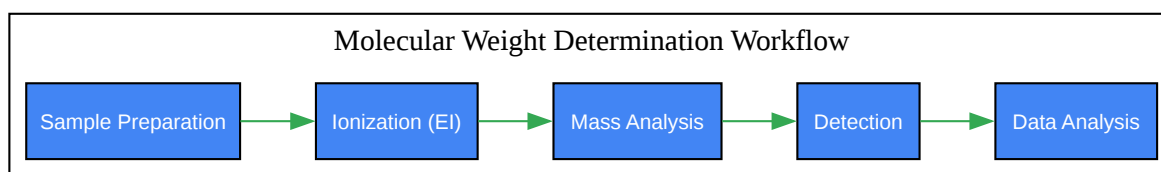
Detailed methodologies for the determination of molecular weight and density are outlined below. These protocols are fundamental for verifying the identity and purity of **N,N-Dimethylacetamide-d9** in a laboratory setting.

## Molecular Weight Determination via Mass Spectrometry

Molecular weight is determined using mass spectrometry, a technique that measures the mass-to-charge ratio of ions.

Methodology:

- **Sample Preparation:** A dilute solution of **N,N-Dimethylacetamide-d9** is prepared in a suitable volatile solvent, such as methanol or acetonitrile.
- **Ionization:** The sample is introduced into the mass spectrometer, where it is ionized. Electron ionization (EI) is a common method for this compound.
- **Mass Analysis:** The resulting ions are accelerated and separated based on their mass-to-charge ratio by a mass analyzer.
- **Detection:** A detector measures the abundance of ions at each mass-to-charge ratio.
- **Data Analysis:** The resulting mass spectrum will show a molecular ion peak corresponding to the molecular weight of the compound. For **N,N-Dimethylacetamide-d9**, this peak is observed at an  $m/z$  of 96.<sup>[1]</sup> The non-deuterated form, N,N-Dimethylacetamide, shows its molecular ion peak at an  $m/z$  of 87.<sup>[1]</sup>



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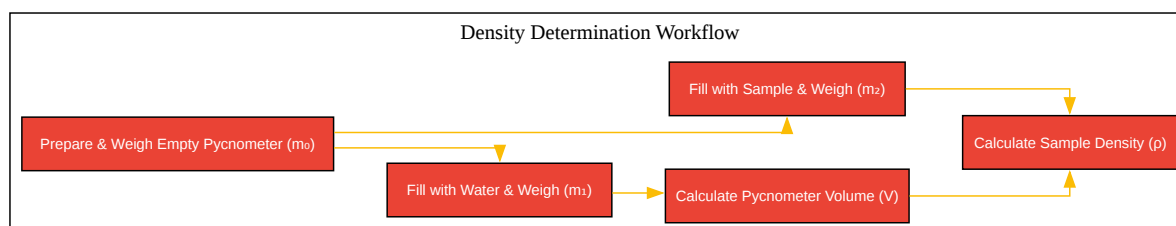
Caption: Workflow for molecular weight determination using mass spectrometry.

## Density Determination via Pycnometry

The density of **N,N-Dimethylacetamide-d9** is accurately determined using a pycnometer, a specialized glass flask that allows for the precise measurement of a liquid's volume.<sup>[2]</sup><sup>[3]</sup>

## Methodology:

- **Pycnometer Preparation:** The pycnometer is thoroughly cleaned and dried, and its empty mass ( $m_0$ ) is accurately measured.[2]
- **Reference Liquid (Water):** The pycnometer is filled with a reference liquid of known density, typically distilled water, and its mass ( $m_1$ ) is measured. The volume of the pycnometer ( $V$ ) can then be calculated using the known density of water at a specific temperature.
- **Sample Measurement:** The pycnometer is emptied, dried, and then filled with **N,N-Dimethylacetamide-d9**. Its new mass ( $m_2$ ) is recorded.[2]
- **Calculation:** The density of the **N,N-Dimethylacetamide-d9** ( $\rho$ ) is calculated using the formula:  $\rho = (m_2 - m_0) / V$ .



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Caption: Workflow for density determination using a pycnometer.

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## References

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- 2. fpharm.uniba.sk [fpharm.uniba.sk]
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